

Hydroflumethiazide: A Technical Guide on the Diuretic Mechanism of Action

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Compound of Interest

Compound Name: Hydroflumethiazide-13CD2

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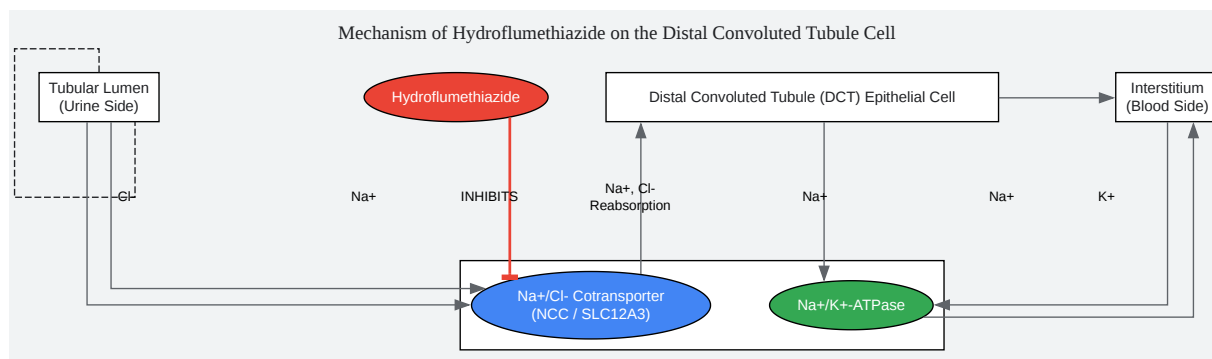
This document provides an in-depth examination of the molecular and physiological mechanisms underlying the diuretic action of hydroflumethiazide. It consolidates quantitative pharmacological data, details relevant experimental protocols, and illustrates key pathways and processes to support advanced research and development in diuretic and antihypertensive therapies.

Core Mechanism of Action: Inhibition of the Na⁺/Cl⁻ Cotransporter

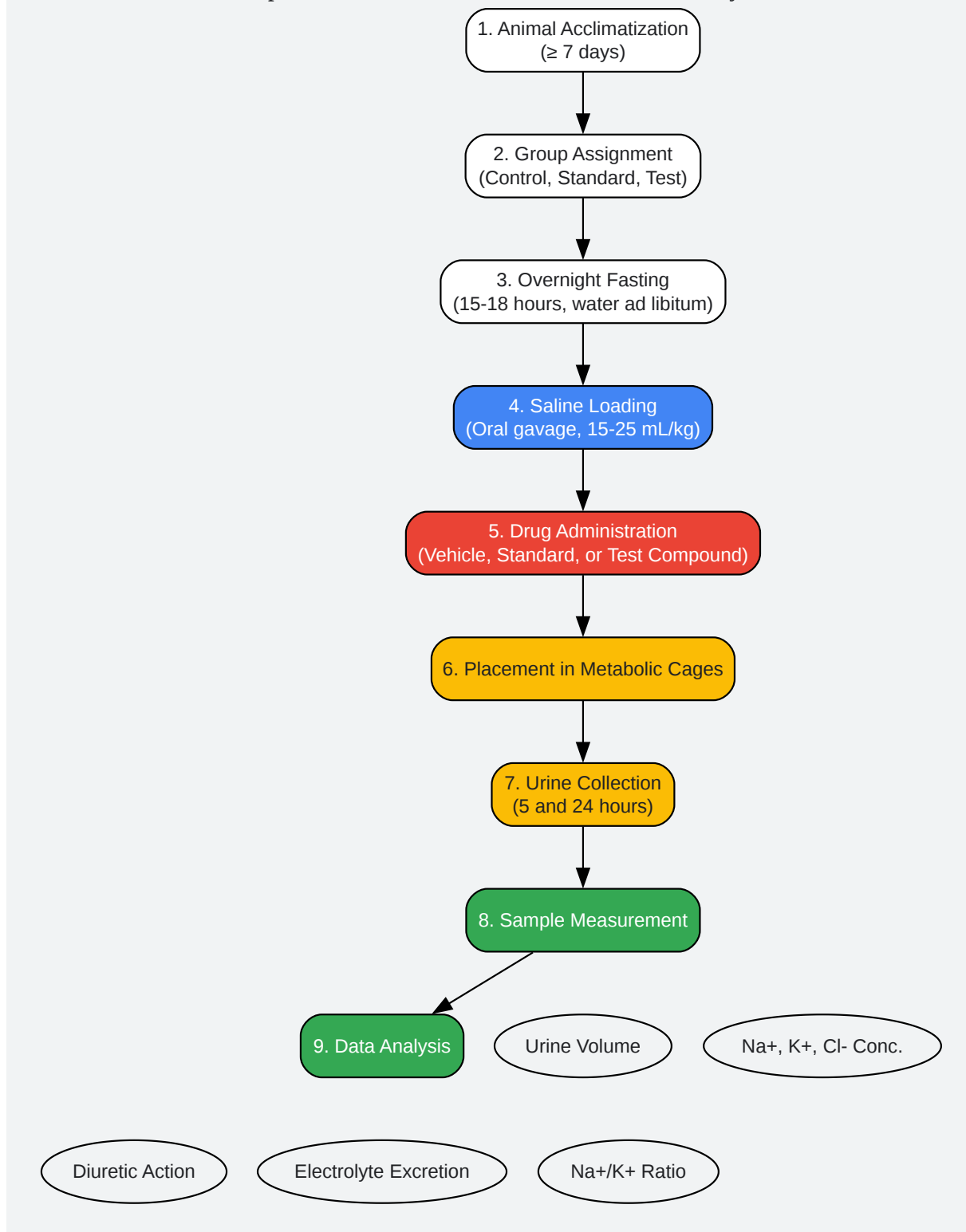
Hydroflumethiazide is a thiazide diuretic that exerts its primary effect on the kidneys.^[1] The principal molecular target is the sodium-chloride symporter (also known as the Na⁺/Cl⁻ cotransporter or NCC), encoded by the SLC12A3 gene.^[2] This transporter is located in the apical membrane of the epithelial cells of the distal convoluted tubule (DCT), a segment of the nephron responsible for reabsorbing approximately 5% of the filtered sodium load.

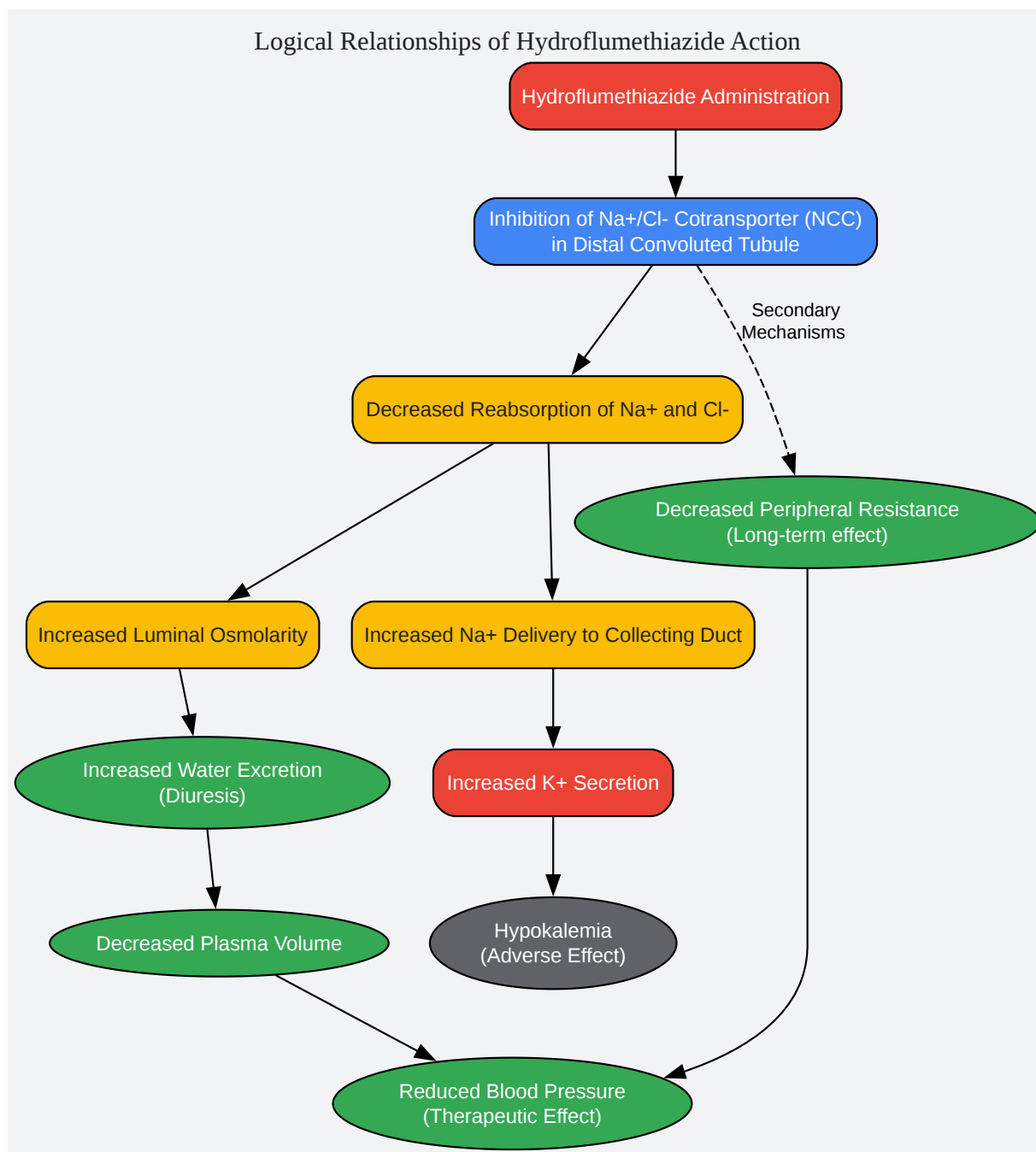
Under normal physiological conditions, the NCC facilitates the electroneutral transport of one sodium ion (Na⁺) and one chloride ion (Cl⁻) from the tubular fluid (lumen) into the DCT cell. The energy for this process is derived from the low intracellular sodium concentration maintained by the basolateral Na⁺/K⁺-ATPase pump, which actively transports sodium out of the cell into the interstitial fluid in exchange for potassium. This reabsorption of NaCl increases the osmolarity of the interstitium, creating an osmotic gradient that drives the reabsorption of water.

Hydroflumethiazide acts by binding to an orthosteric site on the NCC, physically occluding the ion translocation pathway. This inhibition prevents the reabsorption of Na^+ and Cl^- from the tubular fluid. As a result, higher concentrations of these ions remain in the lumen, increasing the osmolarity of the tubular fluid. This, in turn, reduces the osmotic gradient for water reabsorption, leading to an increase in water excretion (diuresis).



Experimental Workflow for In Vivo Diuretic Assay





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References

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- 2. Hydroflumethiazide - Mechanism, Indication, Contraindications, Dosing, Adverse Effect, Interaction, Hepatic Dose | Drug Index | Pediatric Oncall [pediatriconcall.com]
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